

Technical Guide: Synthesis of N-(4-bromophenyl)-2-nitrobenzamide

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Compound of Interest

Compound Name: *N*-(4-bromophenyl)-2-nitrobenzamide

CAS No.: 2385-26-4

Cat. No.: B5595864

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Executive Summary

This technical guide details the synthesis of **N-(4-bromophenyl)-2-nitrobenzamide**, a critical intermediate in the development of quinazolinone-based pharmacophores. This scaffold is a "privileged structure" in medicinal chemistry, serving as a precursor for antibacterial, antifungal, and anticancer agents.^[1]

The protocol focuses on a nucleophilic acyl substitution using 2-nitrobenzoyl chloride and 4-bromoaniline. Unlike generic amide couplings, this specific synthesis requires careful thermal management to mitigate the steric hindrance imposed by the ortho-nitro group and to prevent the formation of di-acylated byproducts.

Part 1: Retrosynthetic Analysis & Strategy

Strategic Disconnection

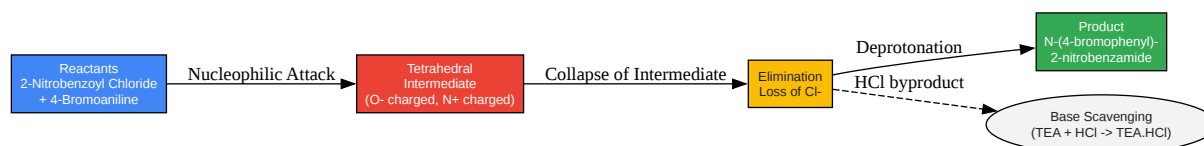
The target molecule contains an amide linkage connecting two deactivated aromatic rings. The most efficient disconnection is at the amide bond (

).

- Synthon A (Electrophile): 2-Nitrobenzoyl chloride.[2]
 - Rationale: The ortho-nitro group provides significant steric bulk. Using the carboxylic acid directly (with coupling reagents like EDC/HOBt) is possible but often slower and more expensive for scale-up. The acid chloride is highly reactive, overcoming the poor nucleophilicity of the aniline.
- Synthon B (Nucleophile): 4-Bromoaniline.
 - Rationale: The bromine atom at the para position is electron-withdrawing (inductive effect), reducing the electron density on the amine nitrogen. This makes it a weaker nucleophile than aniline, necessitating the use of the more reactive acid chloride.

Reaction Pathway Visualization

The following diagram illustrates the mechanistic flow, highlighting the critical tetrahedral intermediate.



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Figure 1: Mechanistic pathway of the Schotten-Baumann acylation.

Part 2: Experimental Protocol

Reagents & Materials

Reagent	MW (g/mol)	Equiv.[2][3]	Role
4-Bromoaniline	172.02	1.0	Nucleophile
2-Nitrobenzoyl chloride	185.56	1.1	Electrophile (Excess ensures completion)
Triethylamine (TEA)	101.19	1.2	Base (Acid scavenger)
Dichloromethane (DCM)	-	Solvent	Anhydrous reaction medium

Step-by-Step Methodology

Phase 1: Preparation (0 - 15 mins)

- Oven-dry a 250 mL round-bottom flask (RBF) and equip it with a magnetic stir bar and a nitrogen inlet.
- Add 4-Bromoaniline (10 mmol, 1.72 g) and anhydrous DCM (50 mL). Stir until fully dissolved.
- Add Triethylamine (12 mmol, 1.67 mL).
- Cool the solution to 0°C using an ice-water bath. Critical: Cooling controls the exotherm and prevents side reactions.

Phase 2: Acylation (15 - 120 mins) 5. Dissolve 2-Nitrobenzoyl chloride (11 mmol, 2.04 g) in DCM (10 mL) in a separate vial. 6. Add the acid chloride solution dropwise to the RBF over 15 minutes.

- Observation: A white precipitate (TEA·HCl salts) will begin to form immediately.
- Remove the ice bath and allow the reaction to warm to Room Temperature (RT). Stir for 2-3 hours.
- Validation: Monitor by TLC (System: Hexane/Ethyl Acetate 7:3). The starting aniline spot should disappear.

Phase 3: Workup & Isolation 8. Dilute the reaction mixture with an additional 50 mL of DCM. 9. Acid Wash: Wash with 1M HCl (2 x 30 mL).

- Purpose: Protonates and removes any unreacted 4-bromoaniline into the aqueous layer.
- Base Wash: Wash with Saturated NaHCO_3 (2 x 30 mL).
- Purpose: Hydrolyzes remaining acid chloride to the acid salt and removes it.
- Drying: Wash the organic layer with brine, dry over anhydrous Na_2SO_4 , and filter.
- Concentration: Evaporate the solvent under reduced pressure (Rotavap) to yield a crude solid.

Phase 4: Purification 13. Recrystallization: Dissolve the crude solid in boiling Ethanol (95%). Allow to cool slowly to RT, then to 4°C. 14. Filter the crystals and wash with cold ethanol. Dry in a vacuum oven at 50°C.

Part 3: Characterization & Validation (Self-Validating System)

To ensure the integrity of the synthesized compound, compare your data against these expected parameters.

^1H NMR Interpretation (DMSO- d_6 , 400 MHz)

The spectrum should show distinct regions corresponding to the amide, the nitro-substituted ring, and the bromo-substituted ring.

Shift (ppm)	Multiplicity	Integration	Assignment	Structural Logic
10.8 - 11.0	Singlet (s)	1H	-NH-	Amide proton, highly deshielded by the carbonyl and aromatic ring current.
8.15	Doublet (d)	1H	H-3 (Nitro ring)	Ortho to the nitro group; most deshielded aromatic proton due to -I/-M effect of .
7.85	Multiplet (m)	1H	H-6 (Nitro ring)	Ortho to the carbonyl; deshielded but less than H-3.
7.75 - 7.80	Multiplet (m)	2H	H-4, H-5 (Nitro ring)	Remaining protons on the nitro ring.
7.65	Doublet (d)	2H	H-2', H-6' (Bromo ring)	Ortho to the amide nitrogen. Part of AA'BB' system. [2] [4]
7.55	Doublet (d)	2H	H-3', H-5' (Bromo ring)	Ortho to the bromine atom. Part of AA'BB' system. [2] [4]

Physical Properties[\[2\]](#)

- Appearance: White to off-white crystalline solid.
- Melting Point: The para-nitro isomer melts at $\sim 200^{\circ}\text{C}$. The ortho-nitro isomer (target) typically exhibits a lower melting point due to steric disruption of planarity.
 - Target Range: 155°C - 165°C (Requires experimental verification; literature values for ortho-isomers vary by polymorph).

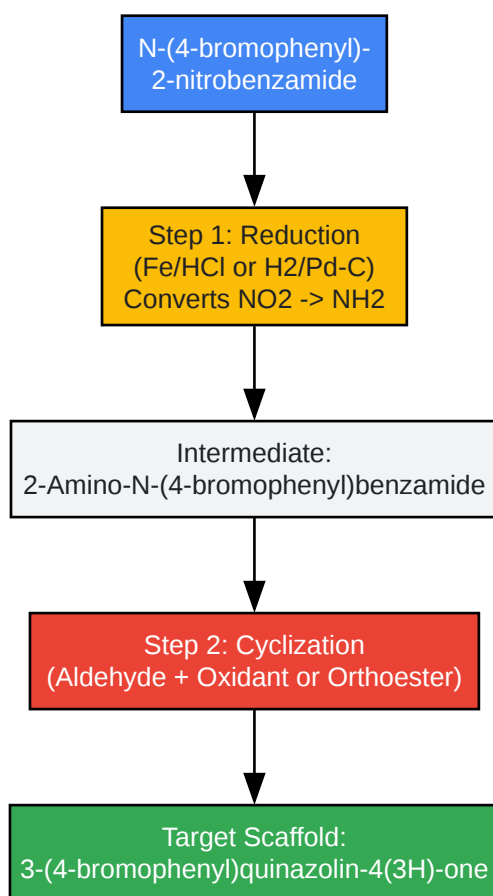
IR Spectroscopy

- $3250 - 3300\text{ cm}^{-1}$: N-H stretch (Amide).
- $1650 - 1680\text{ cm}^{-1}$: C=O stretch (Amide I band).
- 1530 & 1350 cm^{-1} : N-O stretches (Nitro group, asymmetric and symmetric).

Part 4: Downstream Application (Quinazolinone Synthesis)

The primary utility of **N-(4-bromophenyl)-2-nitrobenzamide** is its conversion into Quinazolin-4(3H)-ones, a class of biologically active heterocycles.

Workflow Visualization



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Figure 2: Synthetic utility of the target molecule in heterocycle construction.

References

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- Saeed, A.; et al. "The Crystal Structure of 2-Nitro-N-(4-nitrophenyl)benzamide." [\[1\]](#) Turk. J. Chem. 2008, 32, 481-488. [Link](#) (Provides structural analogues and crystallographic data for nitrobenzamides).
- BenchChem. Synthesis of N-(4-bromobenzenesulfonyl)benzamide. [Link](#) (General reference for benzamide purification and handling).

- Sigma-Aldrich. Product Specification: **N-(4-Bromophenyl)-2-nitrobenzamide**.^[5] [Link](#)
(Commercial availability and CAS verification: 2385-26-4).

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